

Technical Guide: Physical Properties of 2,3,6,7-Tetramethyloctane

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Compound of Interest

Compound Name: 2,3,6,7-Tetramethyloctane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3,6,7-Tetramethyloctane is a branched alkane hydrocarbon with the chemical formula $C_{12}H_{26}$. As a saturated hydrocarbon, it is a non-polar compound. Understanding its physical properties is fundamental for its application in various research and industrial contexts, including its use as a reference compound, in lubrication studies, and as a component in fuel mixtures. This guide provides a summary of its key physical characteristics, outlines standard experimental methodologies for their determination, and clarifies the scope of its scientific relevance.

It is important to note for the intended audience that as a simple alkane, **2,3,6,7-Tetramethyloctane** is not involved in biological signaling pathways and is not a candidate for direct drug development. Therefore, this guide focuses exclusively on its physicochemical properties.

Core Physical Properties

The physical properties of **2,3,6,7-Tetramethyloctane** are summarized in the table below. These values are a combination of experimentally determined and computationally estimated data available in public chemical databases.

Property	Value	Source
Molecular Formula	C12H26	[1]
Molecular Weight	170.33 g/mol	[1]
Boiling Point	197 °C	[2]
Density	0.759 g/mL	[2]
Refractive Index	1.425	[2]
Molar Volume	224.3 mL/mol	[2]
Molecular Refractive Power	57.39 mL/mol	[2]
IUPAC Name	2,3,6,7-tetramethyloctane	[1]
SMILES	<chem>CC(C)C(C)CCC(C)C(C)C</chem>	[1]
InChIKey	FZCGYGCRYZRLDY- UHFFFAOYSA-N	[1]

Experimental Protocols for Physical Property Determination

While specific experimental reports detailing the determination of physical properties for **2,3,6,7-Tetramethyloctane** are not readily available in the literature, the following are standard, widely accepted protocols for determining the key physical properties of liquid hydrocarbons.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **2,3,6,7-Tetramethyloctane**, this can be determined by several methods:

- **Simple Distillation:** This is a common and accurate method for determining the boiling point of a pure liquid.[3][4] The liquid is heated in a distillation apparatus, and the temperature of the vapor that is in equilibrium with the boiling liquid is measured.[3] The stable temperature recorded during the distillation of the bulk material is the boiling point.[5]

- **Thiele Tube Method:** This micro-scale method is suitable for small sample volumes.^[6] A small amount of the liquid is heated in a tube along with an inverted capillary tube. The boiling point is the temperature at which a rapid stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary tube.^[6]
- **Reflux Method:** A reflux apparatus can also be used. The liquid is heated to its boiling point, and the vapor is condensed and returned to the flask. The temperature of the vapor at the point of condensation is measured to determine the boiling point.^[6]

Density Measurement

Density is the mass per unit volume of a substance. For liquid hydrocarbons, several standard methods are employed:

- **ASTM D4052 - Digital Density Meter:** This standard test method covers the determination of density and relative density of petroleum distillates and viscous oils.^[7] It uses an oscillating U-tube densitometer. A small sample (approximately 1-2 mL) is introduced into the tube, and the change in the oscillation frequency, which is related to the mass of the sample, is used to determine the density with high precision.^[8]
- **ASTM D1298 - Hydrometer Method:** This method involves floating a calibrated glass hydrometer in the liquid and reading the density value from the scale at the point where the liquid surface meets the hydrometer stem.^[9] Temperature corrections are crucial for accurate measurements.^[9]
- **Pycnometer Method:** A pycnometer is a glass flask with a precise, known volume. The density is determined by measuring the weight of the empty pycnometer, the weight when filled with the sample liquid, and the weight when filled with a reference liquid of known density (like water).

Refractive Index Measurement

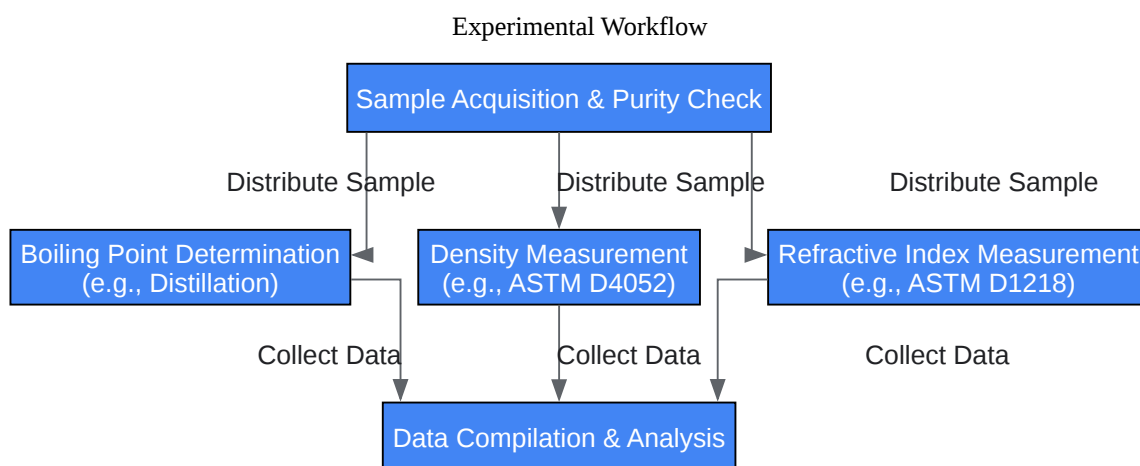
The refractive index is a dimensionless number that describes how light propagates through a substance. It is a fundamental physical property for characterizing hydrocarbon liquids.

- **ASTM D1218 - Refractometer Method:** This standard test method details the measurement of the refractive index of transparent and light-colored hydrocarbons using a refractometer.^[2]

[10][11] An Abbe-type refractometer is commonly used, where a drop of the sample is placed between two prisms.[11] The instrument measures the angle at which light is refracted as it passes from the prism to the sample, and this is converted to a refractive index value.[11] The measurement is temperature-dependent and is typically reported at a standard temperature, such as 20°C.

Logical Workflow for Property Determination

The general workflow for characterizing the physical properties of a liquid hydrocarbon like **2,3,6,7-Tetramethyloctane** follows a logical progression from sample preparation to data analysis.



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Caption: A simplified workflow for the experimental determination of physical properties.

Conclusion

The physical properties of **2,3,6,7-Tetramethyloctane** are well-defined and can be accurately determined using standard laboratory procedures. This technical guide provides the essential data and methodological background for researchers and scientists working with this

compound. The lack of biological activity means that its relevance to drug development is indirect, primarily serving as a well-characterized non-polar solvent or reference material.

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